The Lynchpin of Bioorthogonal Ligation: A Technical Guide to TCO-PEG2-acid

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Compound of Interest

Compound Name:	*TCO-PEG2-acid*
Cat. No.:	*B15552585*

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In the rapidly evolving landscape of bioorthogonal chemistry, the demand for precise and efficient molecular tools is paramount. Among these, trans-cyclooctene (TCO) derivatives have emerged as stellar performers, particularly in the context of the inverse-electron-demand Diels-Alder (IEDDA) reaction. This technical guide focuses on a key player in this field: **TCO-PEG2-acid**. This bifunctional linker, featuring a strained TCO moiety for click chemistry and a carboxylic acid for versatile conjugation, bridged by a hydrophilic polyethylene glycol (PEG) spacer, offers a powerful solution for creating sophisticated bioconjugates. This document provides an in-depth exploration of its core principles, quantitative data, detailed experimental protocols, and its applications in drug development and beyond.

Core Principles: Harnessing Ring Strain for Unparalleled Reactivity

TCO-PEG2-acid is a click chemistry linker comprised of a trans-cyclooctene (TCO) group, a terminal carboxylic acid, and a two-unit polyethylene glycol (PEG) spacer.[1][2] The TCO group is the reactive handle for bioorthogonal chemistry, specifically the IEDDA reaction, while the carboxylic acid allows for covalent attachment to primary amine groups on biomolecules

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through the formation of a stable amide bond, typically facilitated by activators like 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).[1][2] The hydrophilic PEG spacer enhances the solubility of the molecule in aqueous media, a critical feature for biological applications.[1][2]

The cornerstone of **TCO-PEG2-acid**'s utility lies in its participation in the IEDDA reaction, a [4+2] cycloaddition between an electron-deficient diene (commonly a tetrazine) and an electron-rich dienophile (the TCO).[3] The high ring strain of the trans-cyclooctene ring in the TCO moiety dramatically accelerates the reaction, leading to exceptionally fast kinetics without the need for a catalyst.[3][4] This reaction is highly specific and proceeds efficiently under physiological conditions, making it an ideal tool for in vivo applications.[5] The initial cycloaddition product rapidly undergoes a retro-Diels-Alder reaction, releasing a molecule of nitrogen gas and forming a stable dihydropyridazine product, driving the reaction to completion.[3]

Physicochemical and Kinetic Data

The performance of **TCO-PEG2-acid** in bioorthogonal ligations is underpinned by its physicochemical properties and the kinetics of the IEDDA reaction. The following tables summarize key quantitative data for **TCO-PEG2-acid** and related TCO derivatives.

Property	Value	References
Molecular Formula	$C_{16}H_{27}NO_6$	[6]
Molecular Weight	329.4 g/mol	[6]
Purity	Typically ≥98%	[6]
Solubility	DMSO, DCM, DMF	[6]
Storage Conditions	-20°C	[6]

Note: The half-life of TCO is short as it can isomerize to the less reactive cis-cyclooctene (CCO). Therefore, long-term storage is not recommended.[6]

The second-order rate constants (k_2) for the IEDDA reaction between TCO derivatives and tetrazines are among the fastest known for bioorthogonal reactions, reaching up to 10^6 $M^{-1}s^{-1}$.

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[7][8] The specific rate is highly dependent on the substituents on both the tetrazine and the TCO.

TCO Derivative	Tetrazine Derivative	Second-Order Rate Constant (k_2) ($M^{-1}s^{-1}$)	Solvent/Conditions	References
trans-Cyclooctene (TCO)	3,6-di-(2-pyridyl)-s-tetrazine	~2,000	9:1 Methanol/Water	[5]
Axial-5-hydroxy-trans-cyclooctene (a-TCO-OH)	3,6-di-(2-pyridyl)-s-tetrazine	22,600 (± 40)	PBS, 37°C	[9]
TCO-PEG4	Various mono- and di-substituted tetrazines	1,100 - 73,000	Buffered aqueous solution, 37°C	[10]
General TCO derivatives	Various tetrazines	up to 30,000	PBS, 37°C	[3]

Experimental Protocols

The following are detailed methodologies for key experiments involving **TCO-PEG2-acid** and related TCO linkers.

Protocol 1: Labeling of a Protein with TCO-PEG2-NHS Ester

This protocol describes the modification of primary amines (e.g., lysine residues) on a protein with a TCO-linker. While the protocol specifies a TCO-PEGn-NHS ester, the initial activation of **TCO-PEG2-acid** to its NHS ester form would precede this step.

Materials:

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- Protein of interest (1-5 mg/mL in amine-free buffer, e.g., PBS, pH 7.2-8.0)
- TCO-PEGn-NHS ester
- Anhydrous Dimethyl Sulfoxide (DMSO) or Dimethylformamide (DMF)
- Quenching buffer (e.g., 1 M Tris-HCl, pH 8.0)
- Spin desalting columns

Procedure:

- Protein Preparation: Ensure the protein solution is in an amine-free buffer. If necessary, perform a buffer exchange using a spin desalting column.
- TCO-NHS Ester Solution Preparation: Immediately before use, dissolve the TCO-PEGn-NHS ester in anhydrous DMSO or DMF to a concentration of 10 mM.[11]
- Labeling Reaction: Add a 10- to 20-fold molar excess of the TCO-NHS ester solution to the protein solution.[11]
- Incubation: Incubate the reaction mixture for 60 minutes at room temperature with gentle agitation.[11]
- Quenching: Stop the reaction by adding the quenching buffer to a final concentration of 50-100 mM and incubate for 5-10 minutes.[11]
- Purification: Remove the excess, unreacted TCO-NHS ester using a spin desalting column equilibrated with the desired storage buffer (e.g., PBS).[11]

Protocol 2: TCO-Tetrazine Ligation for Protein-Probe Conjugation

This protocol outlines the reaction of a TCO-labeled biomolecule with a tetrazine-conjugated molecule (e.g., a fluorescent probe).

Materials:

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- TCO-labeled protein (from Protocol 1)
- Tetrazine-conjugated molecule of interest
- Reaction Buffer (e.g., PBS, pH 7.4)

Procedure:

- Reactant Preparation: Prepare the TCO-containing biomolecule in the reaction buffer.
- Ligation Reaction: Add the tetrazine-containing molecule to the TCO-containing biomolecule. A molar excess of 1.5 to 5 equivalents of the tetrazine reagent is recommended.
- Incubation: Incubate the reaction at room temperature for 30 minutes to 2 hours. The reaction is often complete in less than 5 minutes.[7][12]

Protocol 3: Pre-targeted In Vivo Imaging Workflow

This protocol provides a general procedure for in vivo pre-targeted imaging using a TCO-modified antibody and a radiolabeled tetrazine.

Materials:

- TCO-conjugated antibody
- Radiolabeled DOTA-PEG-Tetrazine
- Animal model (e.g., xenograft mouse model)

Procedure:

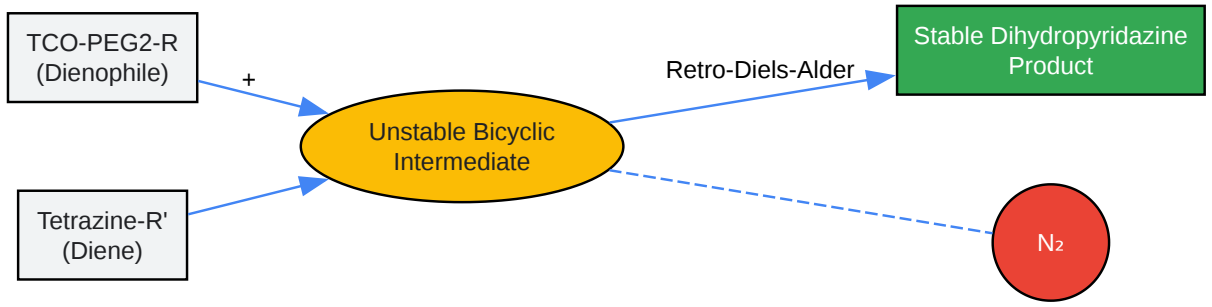
- Antibody Administration: Inject the TCO-modified antibody into the animal model and allow it to accumulate at the target site and clear from circulation (typically 24-72 hours).
- Radiolabeled Tetrazine Administration: Inject the small, radiolabeled tetrazine derivative.
- In Vivo Reaction and Imaging: The radiolabeled tetrazine will rapidly react with the TCO-antibody localized at the target.[13] Acquire whole-body PET or SPECT images at desired time points.[13]

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- Ex Vivo Biodistribution (Optional): After the final imaging time point, euthanize the animal and collect tumors and major organs to quantify radioactivity distribution.[13]

Visualizing the Chemistry and Workflows

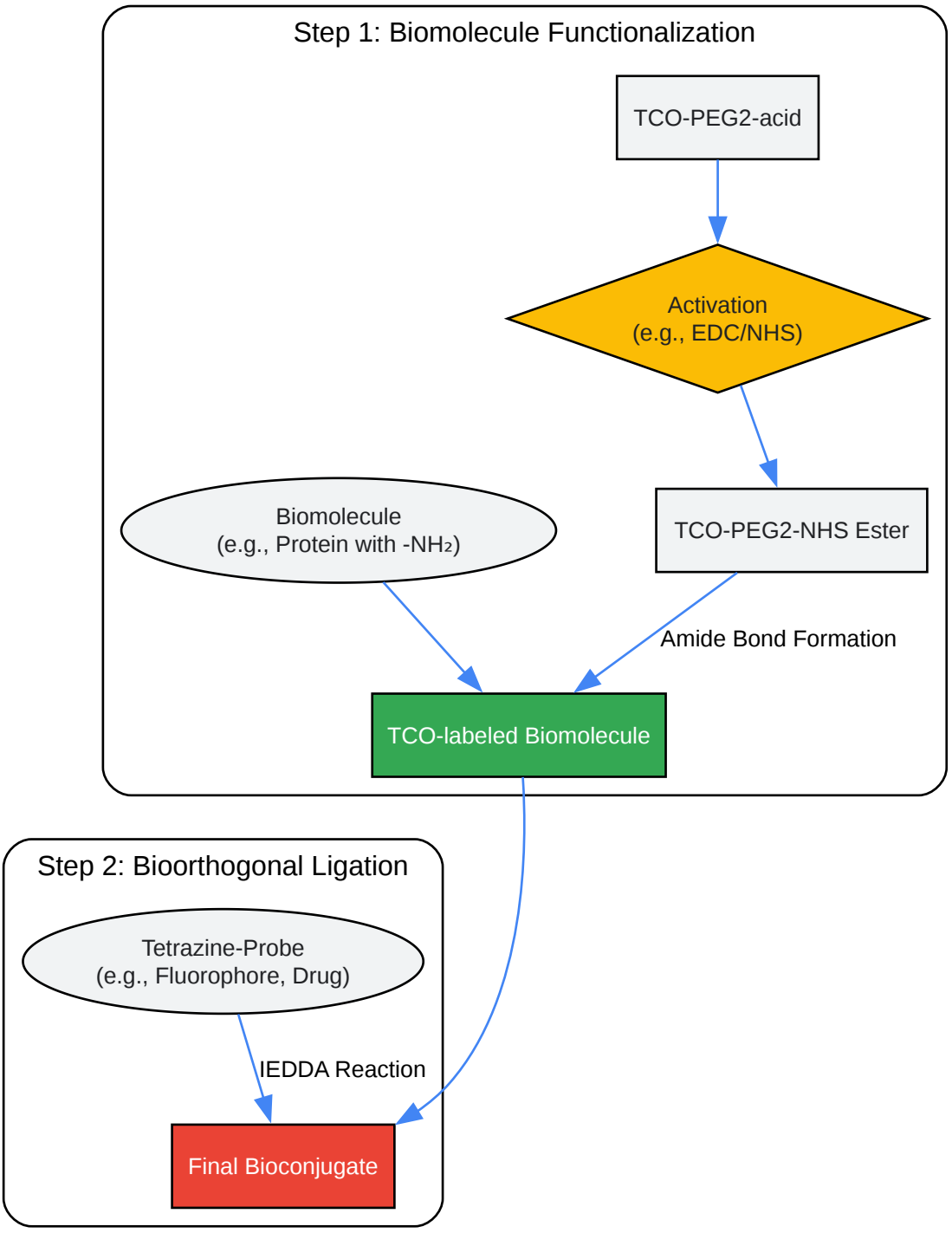
To better illustrate the concepts and procedures discussed, the following diagrams have been generated using the DOT language.



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Caption: Mechanism of the Inverse-Electron-Demand Diels-Alder (IEDDA) Reaction.

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Caption: General Workflow for Bioconjugation using **TCO-PEG2-acid**.

Applications in Drug Development and Beyond

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The unique characteristics of the TCO-tetrazine ligation, facilitated by linkers like **TCO-PEG2-acid**, have propelled its adoption in a wide array of applications:

- Antibody-Drug Conjugates (ADCs): The precise and efficient conjugation chemistry allows for the site-specific attachment of potent cytotoxic drugs to antibodies, leading to more homogeneous ADCs with improved therapeutic windows.
- PROTACs and Molecular Glues: **TCO-PEG2-acid** can be used to construct proteolysis-targeting chimeras (PROTACs) and other complex molecular architectures for targeted protein degradation.
- Molecular Imaging: In pre-targeting strategies for PET and SPECT imaging, TCO-modified antibodies are first administered, followed by a small, radiolabeled tetrazine, leading to high-contrast images with reduced background signal.[13] This approach is also valuable in fluorescence imaging for tracking biomolecules in living cells.
- Cellular and Surface Labeling: The biocompatibility of the IEDDA reaction enables the labeling of cell surface proteins and the modification of material surfaces for cell culture and diagnostic applications.

In conclusion, **TCO-PEG2-acid** stands as a versatile and powerful tool in the bioorthogonal chemistry toolbox. Its combination of a highly reactive TCO moiety, a functionalizable carboxylic acid, and a solubilizing PEG spacer provides researchers with a robust linker for the precise construction of complex bioconjugates. The exceptionally fast, catalyst-free nature of the IEDDA reaction opens up new avenues for innovation in drug development, diagnostics, and fundamental biological research.

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